

Mass Spectrometry Analysis of Neobritannilactone B: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Neobritannilactone B

Cat. No.: B15590985

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For Researchers, Scientists, and Drug Development Professionals

This guide provides an in-depth overview of the mass spectrometry analysis of **Neobritannilactone B**, a sesquiterpene lactone isolated from the flowers of *Inula britannica*. The information presented herein is crucial for the identification, characterization, and further development of this natural product for potential therapeutic applications. **Neobritannilactone B** belongs to a class of compounds known for their diverse biological activities, including cytotoxic effects against various cancer cell lines.

Quantitative Mass Spectrometry Data

High-Resolution Electrospray Ionization Mass Spectrometry (HR-ESI-MS) has been utilized to determine the elemental composition of **Neobritannilactone B**. The primary quantitative data obtained from this analysis is summarized below.

Parameter	Value	Source
Molecular Formula	C ₁₅ H ₂₂ O ₅	[1]
Ionization Mode	Positive	[1]
Observed Ion	[M+Na] ⁺	[1]
Observed m/z	C ₁₅ H ₂₂ O ₅ Na	[1]

Proposed Theoretical Fragmentation Pattern

While experimental MS/MS fragmentation data for **Neobritannilactone B** is not readily available in the literature, a theoretical fragmentation pathway can be proposed based on the known fragmentation patterns of sesquiterpene lactones and five-membered lactones. The proposed fragmentation of the protonated molecule $[M+H]^+$ is outlined in the table below.

Proposed Fragment Ion	Theoretical m/z	Description
$[C_{15}H_{23}O_5]^+$	283.1545	Protonated molecule
$[C_{15}H_{21}O_4]^+$	265.1439	Loss of H ₂ O
$[C_{14}H_{21}O_3]^+$	237.1491	Loss of H ₂ O and CO
$[C_{10}H_{15}O_2]^+$	167.1072	Retro-Diels-Alder fragmentation
$[C_9H_{13}O]^+$	137.0966	Further fragmentation

Experimental Protocols

The following protocols are based on established methodologies for the analysis of sesquiterpene lactones from *Inula britannica* and general practices in HR-ESI-MS.

Sample Preparation

- Extraction: The air-dried flowers of *Inula britannica* are extracted with methanol (MeOH).
- Partitioning: The resulting extract is partitioned between ethyl acetate (EtOAc) and water.
- Chromatographic Separation: The EtOAc-soluble fraction is subjected to a series of chromatographic separations to yield pure **Neobritannilactone B**.

High-Resolution Electrospray Ionization Mass Spectrometry (HR-ESI-MS)

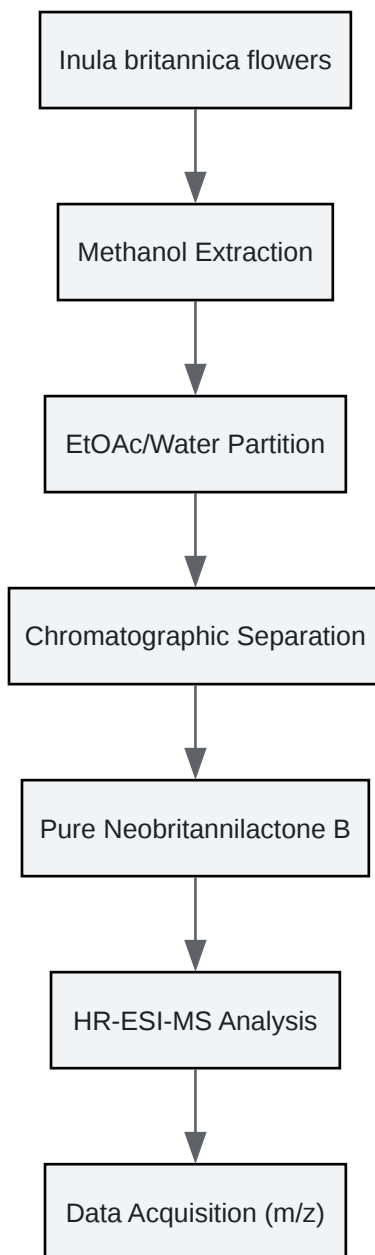
- Instrumentation: A Waters SYNAPT G2-Si mass spectrometer or a similar high-resolution mass spectrometer is used.

- Ionization Source: Electrospray ionization (ESI) in positive ion mode.
- Sample Infusion: The purified sample of **Neobritannilactone B** is dissolved in an appropriate solvent (e.g., methanol or acetonitrile) at a concentration of approximately 1-10 µg/mL and infused directly into the mass spectrometer using a syringe pump at a flow rate of 5-10 µL/min.
- Mass Spectrometer Settings (Typical):
 - Capillary Voltage: 2.5-3.5 kV
 - Sampling Cone Voltage: 20-40 V
 - Source Temperature: 100-120 °C
 - Desolvation Temperature: 250-350 °C
 - Cone Gas Flow: 20-50 L/hr
 - Desolvation Gas Flow: 500-800 L/hr
 - Analyzer Mode: Resolution or High-Resolution Mode
 - Mass Range: m/z 50-1000

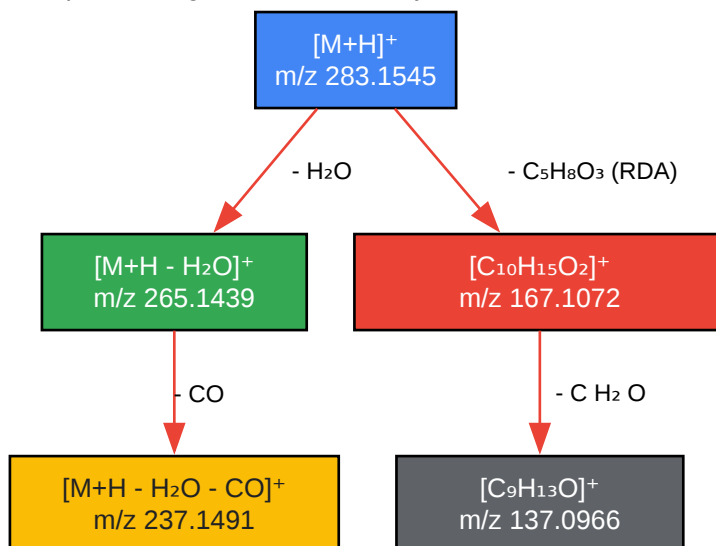
Visualizations

Experimental Workflow

Experimental Workflow for Neobritannilactone B Analysis

[Click to download full resolution via product page](#)Experimental Workflow for **Neobritannilactone B** Analysis**Proposed Fragmentation Pathway**

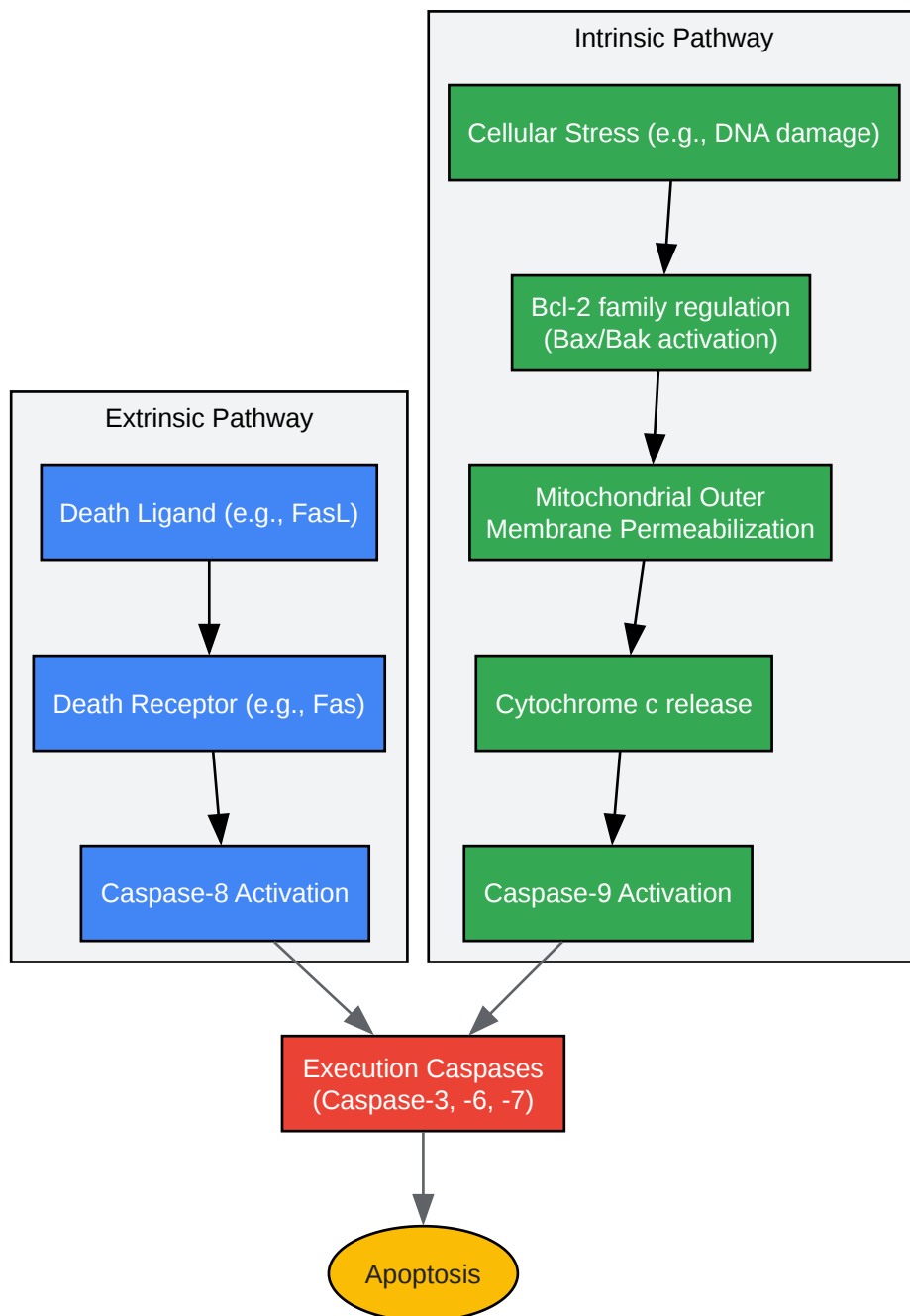
Proposed Fragmentation Pathway of Neobritannilactone B

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Generalized Apoptosis Signaling Pathway

Sesquiterpene lactones isolated from *Inula britannica* have demonstrated cytotoxic and apoptotic effects. While the specific signaling pathway for **Neobritannilactone B** has not been elucidated, the following diagram illustrates the general mechanism of apoptosis that is a likely mode of action.

Generalized Intrinsic and Extrinsic Apoptosis Pathways

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Generalized Intrinsic and Extrinsic Apoptosis Pathways

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References

- 1. Cytotoxic sesquiterpene lactones from *Inula britannica* - PubMed [pubmed.ncbi.nlm.nih.gov]
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